

In-Depth Technical Guide: 3,4-Dichlorophenol (CAS Number 95-77-2)

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Compound of Interest

Compound Name: **3,4-Dichlorophenol**

Cat. No.: **B042033**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,4-Dichlorophenol** (3,4-DCP), a chlorinated aromatic compound of significant interest in environmental science, toxicology, and as an intermediate in chemical synthesis. This document details its physicochemical properties, toxicological profile, environmental fate, and established experimental protocols for its synthesis and analysis.

Core Data Presentation

Physicochemical Properties of 3,4-Dichlorophenol

Property	Value	Reference
CAS Number	95-77-2	
Molecular Formula	C ₆ H ₄ Cl ₂ O	[1]
Molecular Weight	163.00 g/mol	[1]
Appearance	Light brown to yellow crystals or needles	[2]
Melting Point	65-68 °C	
Boiling Point	~253 °C	
Water Solubility	9260 mg/L (experimental)	
log K _{ow} (Octanol-Water Partition Coefficient)	3.33	[2]
pKa	8.63	[2]
Vapor Pressure	0.01 mmHg	[2]
Odor Threshold in Water	100 µg/L	[2]
Taste Threshold in Water	0.3 µg/L	[2]

Toxicological Data for 3,4-Dichlorophenol

Parameter	Species	Route	Value	Reference
LD50	Mouse (male)	Oral	1685 mg/kg	
LD50	Mouse (female)	Oral	2046 mg/kg	
Acute Toxicity (Oral)	Category 4 (Harmful if swallowed)		H302	
Skin Irritation	Category 2			
Corrosion/Irritation	(Causes skin irritation)		H315	
Serious Eye Damage/Irritation	Category 1 (Causes serious eye damage)		H318	
Aquatic Toxicity	Toxic to aquatic life with long-lasting effects		H411	

Experimental Protocols

Synthesis of 3,4-Dichlorophenol from 3,4-Dichloroaniline

This protocol describes a common method for the synthesis of **3,4-Dichlorophenol** via the diazotization of 3,4-dichloroaniline followed by hydrolysis.[\[3\]](#)

Materials:

- 3,4-Dichloroaniline
- Concentrated Sulfuric Acid (H₂SO₄)
- Sodium Nitrite (NaNO₂)
- Water (H₂O)

- Ice
- Filtration apparatus
- Distillation apparatus

Procedure:

- Carefully dissolve 3,4-dichloroaniline in a 60% aqueous sulfuric acid solution. The reaction is exothermic and should be cooled in an ice bath.
- To the cooled solution, slowly add a chilled aqueous solution of sodium nitrite. Maintain the temperature below 5 °C to ensure the stability of the diazonium salt. The addition of sodium nitrite leads to the formation of the corresponding diazonium salt.
- After the complete addition of sodium nitrite, stir the mixture for a short period to ensure the diazotization reaction is complete.
- Inorganic crystals that may have formed during the diazotization process should be removed by filtration.
- The filtrate containing the diazonium salt is then slowly heated. This hydrolysis step converts the diazonium salt to **3,4-Dichlorophenol**, releasing nitrogen gas.
- The crude **3,4-Dichlorophenol** is then purified by distillation. A fraction collected at 118-122 °C under a pressure of 10 mmHg will yield pure **3,4-Dichlorophenol**.^[3]
- The expected yield for this procedure is approximately 80.5%.^[3]

Analytical Determination of **3,4-Dichlorophenol** by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a reverse-phase HPLC method for the quantification of **3,4-Dichlorophenol** in aqueous samples.

Instrumentation and Conditions:

- HPLC System: Agilent 1200 series or equivalent with a UV-visible detector.

- Column: Symmetry C18, 2.1 x 150 mm, 3.5 μ m particle size.
- Mobile Phase: Isocratic elution with 30% ultra-pure water and 70% methanol.
- Flow Rate: 1 mL/min.
- Column Temperature: 25 °C.
- Injection Volume: 10 μ L.
- Detection: UV at 291 nm.

Procedure:

- Sample Preparation: Aqueous samples may require pre-concentration and cleanup. Solid-phase extraction (SPE) is a common technique.
- Standard Preparation: Prepare a stock solution of **3,4-Dichlorophenol** in methanol. Create a series of calibration standards by diluting the stock solution with the mobile phase.
- Analysis: Inject the standards and samples onto the HPLC system.
- Quantification: Construct a calibration curve by plotting the peak area against the concentration of the standards. Determine the concentration of **3,4-Dichlorophenol** in the samples from the calibration curve.

Analytical Determination of 3,4-Dichlorophenol by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general procedure for the analysis of **3,4-Dichlorophenol** in environmental or biological samples. Derivatization may be necessary to improve volatility and chromatographic performance.

Instrumentation and Conditions:

- GC-MS System: Agilent 7890A GC with a 5975C MS detector or equivalent.
- Column: HP-5MS (30 m x 0.25 mm inner diameter, 0.25 μ m film thickness) or equivalent.

- Injector: Splitless mode at 250 °C.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 1 minute.
 - Ramp: 10 °C/min to 245 °C, hold for 5 minutes.
 - Ramp: 10 °C/min to 300 °C, hold for 1 minute.
- MS Interface Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Detection Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity.

Procedure:

- Sample Preparation: Extraction of **3,4-Dichlorophenol** from the sample matrix is required. This can be achieved using liquid-liquid extraction or solid-phase extraction. For biological tissues, homogenization and subsequent extraction are necessary.
- Derivatization (Optional but Recommended): To improve volatility, the phenolic hydroxyl group can be derivatized, for example, by acetylation.
- Analysis: Inject the prepared sample extract into the GC-MS system.
- Identification and Quantification: Identify **3,4-Dichlorophenol** based on its retention time and mass spectrum. Quantify using an internal standard method with a suitable deuterated analog or a compound with similar chemical properties.

Zebrafish Embryo Acute Toxicity (FET) Test (Following OECD Guideline 236)

This protocol describes an acute toxicity test using zebrafish embryos to assess the lethal effects of **3,4-Dichlorophenol**.^[4]

Materials:

- Fertilized zebrafish (*Danio rerio*) eggs (less than 3 hours post-fertilization).
- Reconstituted fish water (embryo medium).
- **3,4-Dichlorophenol** stock solution.
- 24-well plates.
- Incubator at 26 ± 1 °C.
- Stereomicroscope.

Procedure:

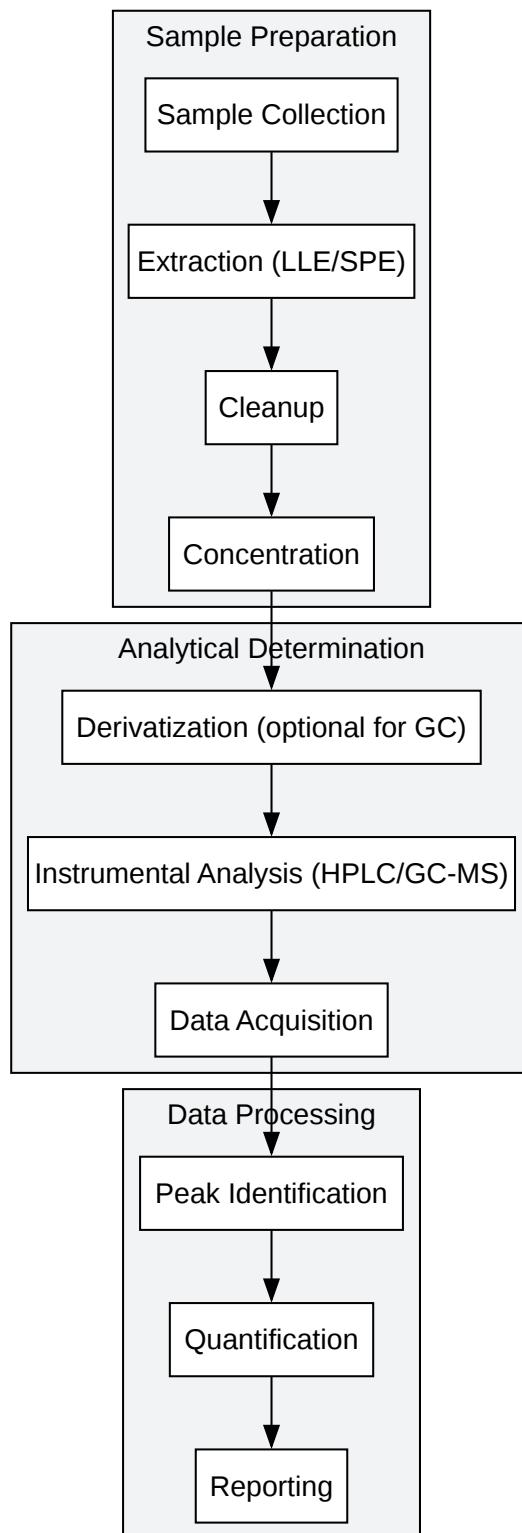
- Test Solutions: Prepare a series of at least five concentrations of **3,4-Dichlorophenol** in embryo medium, plus a control (embryo medium only). A geometric series of concentrations is recommended.
- Exposure: Place one fertilized egg in each well of a 24-well plate containing the respective test solution. Use at least 20 embryos per concentration and control.
- Incubation: Incubate the plates at 26 ± 1 °C with a 12:12 hour light:dark cycle for 96 hours.
- Observations: At 24, 48, 72, and 96 hours post-fertilization, observe the embryos under a stereomicroscope for the following lethal endpoints:
 - Coagulation of the embryo.
 - Lack of somite formation.
 - Non-detachment of the tail from the yolk sac.
 - Absence of heartbeat.

- Data Analysis: Record the number of dead embryos at each observation time for each concentration. Calculate the LC50 (lethal concentration for 50% of the population) at 96 hours using appropriate statistical methods (e.g., probit analysis).

Visualizations

Experimental Workflow

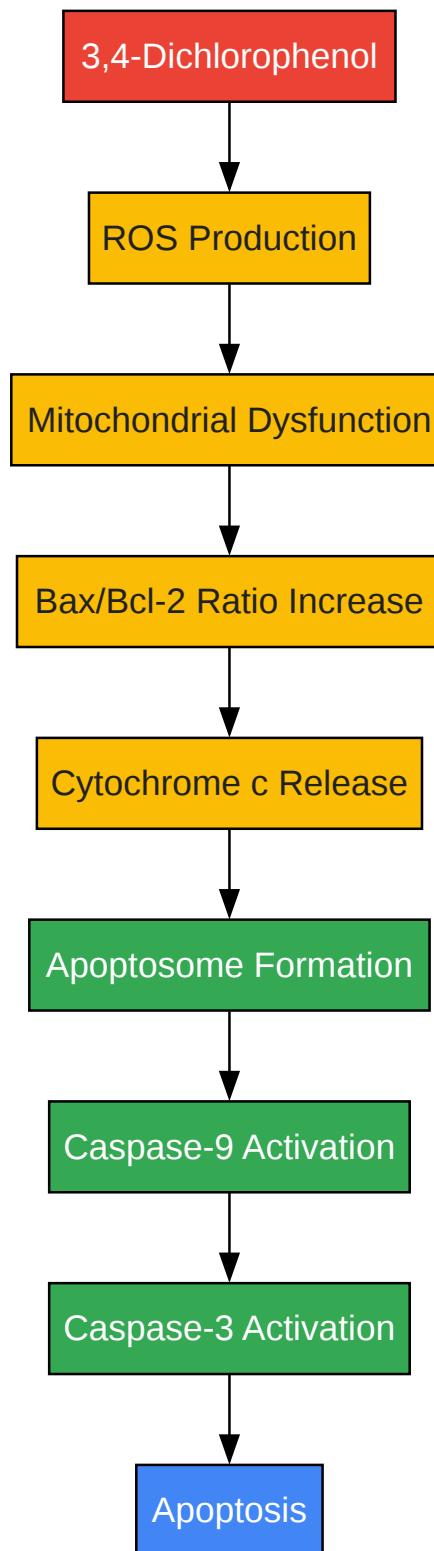
General Experimental Workflow for 3,4-DCP Analysis

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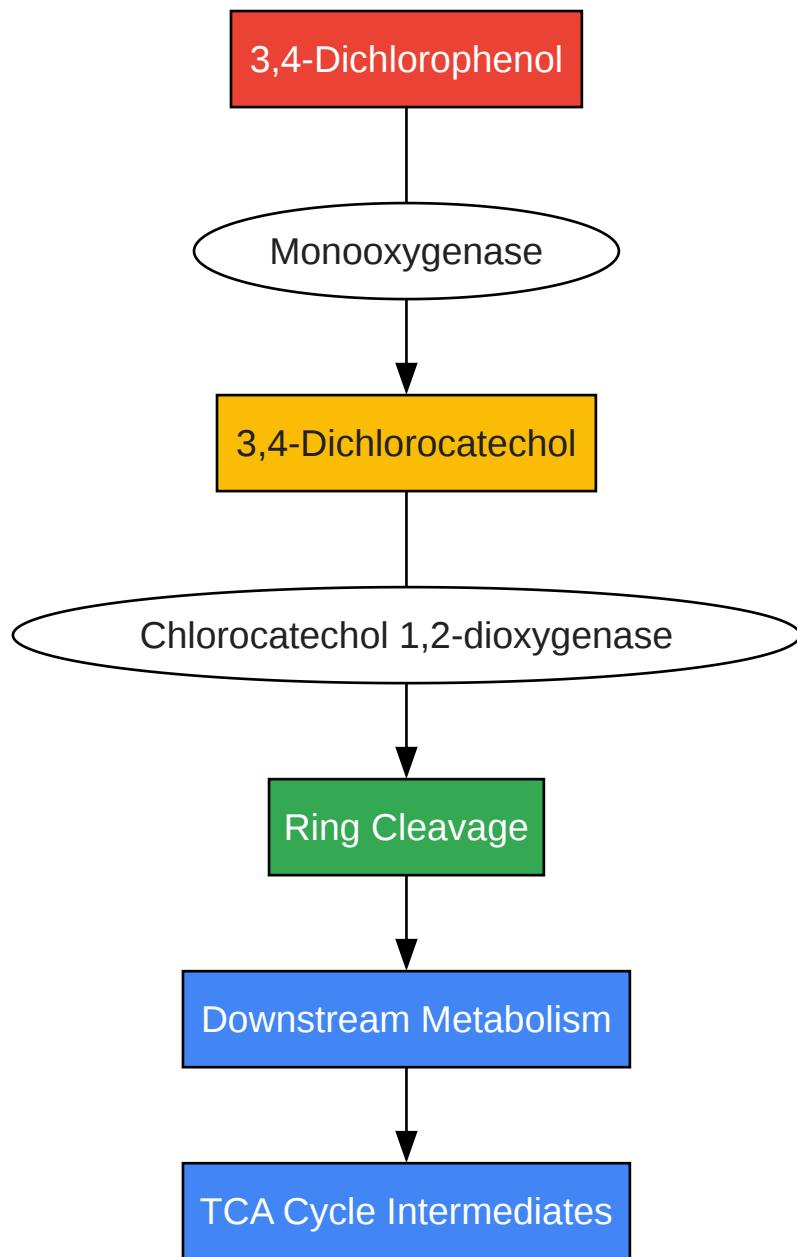
Caption: A generalized workflow for the analysis of **3,4-Dichlorophenol** in environmental or biological samples.

Hypothesized Signaling Pathway for 3,4-DCP-Induced Apoptosis

Hypothesized Apoptosis Pathway Induced by 3,4-DCP



Bacterial Biodegradation of 3,4-Dichlorophenol

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